

Application of Propyl Isovalerate in Fragrance Formulation: Application Notes and Protocols

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Compound of Interest

Compound Name: *Propyl isovalerate*

Cat. No.: *B1210305*

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Introduction

Propyl isovalerate (CAS No. 557-00-6) is a fatty acid ester recognized for its potent, fruity aroma.^[1] Chemically, it is propyl 3-methylbutanoate. This document provides detailed application notes and protocols for the use of **propyl isovalerate** in fragrance formulations, intended for professionals in research, development, and quality control. Its characteristic sweet, apple-like, and slightly bitter scent makes it a valuable component for creating a variety of fruit-inspired fragrances.^{[1][2]} **Propyl isovalerate** is found naturally in fruits such as apples, bananas, and jackfruit, as well as in Gruyere cheese.^{[1][3]}

Physicochemical Properties and Specifications

Propyl isovalerate is a colorless to pale yellow liquid with a distinct fruity odor.^[4] Its key properties are summarized in the table below for easy reference and comparison. Adherence to these specifications is crucial for ensuring consistency and quality in fragrance formulations.

Property	Value	Reference
Chemical Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1][4]
Odor Profile	Fruity, sweet, bitter, apple-like	[1][2]
Boiling Point	155.8 - 157.0 °C at 760 mm Hg	[1][2]
Density	0.860 - 0.866 g/mL at 20-25 °C	[1][2]
Refractive Index	1.400 - 1.405 at 20 °C	[2]
Flash Point	32 - 44 °C	[1][4]
Vapor Pressure	2.91 mm/Hg at 25 °C	[2]
Solubility	Soluble in organic solvents and alcohol; insoluble in water.	[2][5]
Purity (GLC)	≥98%	[4]
FEMA Number	2960	[1]

Olfactory Profile and Applications in Fragrance Formulation

Propyl isovalerate's versatile fruity character allows for its use in a wide array of fragrance applications. Its non-specific fruitiness lends itself well to the construction of various fruit accords, including apple, pear, pineapple, and tropical blends.[3]

Recommended Usage Levels

The concentration of **propyl isovalerate** in a fragrance concentrate can vary depending on the desired olfactory effect. A general recommendation for its usage level is up to 8.0% in the fragrance concentrate.

Blending and Accord Creation

Creating a realistic fruit fragrance almost always requires a blend of multiple ingredients.^[4]

Propyl isovalerate can be effectively combined with other esters, aldehydes, and lactones to achieve nuanced and complex fruit profiles. For instance, to create a green apple accord, it can be blended with green notes like cis-3-hexenol. For a sweeter, red apple character, it can be combined with sweet and jammy notes.

Experimental Protocols

Protocol for Creating a Simple Fruity Accord

This protocol outlines the creation of a basic fruity fragrance accord using **propyl isovalerate** as a key component.

Materials:

- **Propyl isovalerate**
- Other fragrance raw materials (e.g., ethyl acetate for a hint of banana, damascone alpha for a rosy, apple touch, and a musk for fixation)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale (4 decimal places)
- Sample vials

Procedure:

- On the digital scale, weigh the desired amounts of each fragrance raw material into a clean glass beaker, starting with the materials of the highest viscosity.
- A sample formulation could be:
 - **Propyl Isovalerate:** 5.0%

- Ethyl Acetate: 2.0%
- Damascone Alpha: 0.5%
- Galaxolide (musk): 10.0%
- Hedione (transparent floral): 15.0%
- Iso E Super (woody): 20.0%
- Ethanol: 47.5%
- Gently stir the mixture with a glass rod until all components are fully dissolved.
- Transfer the resulting fragrance concentrate into a labeled sample vial.
- Allow the accord to mature for at least 48 hours before evaluation to allow the notes to synergize.
- For evaluation, dip a fragrance strip into the accord and assess the odor profile at different time intervals (top, middle, and base notes).

Protocol for Stability Testing of a Fragrance Formulation Containing Propyl Isovalerate

Stability testing is essential to ensure a fragrance maintains its intended character and appearance over its shelf life.

Equipment:

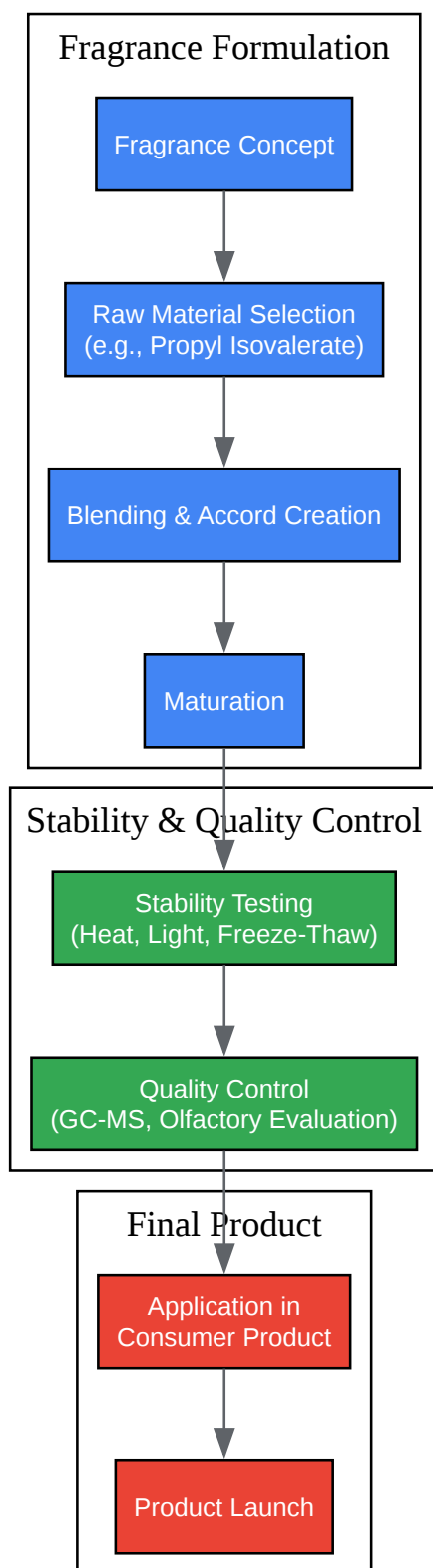
- Climate chamber
- UV light cabinet
- Refrigerator/Freezer
- Glass vials with airtight caps

Procedure:

- **Sample Preparation:** Prepare the final fragrance formulation (e.g., in an eau de toilette base) containing **propyl isovalerate**. Dispense the formulation into multiple labeled glass vials. Keep a control sample stored in a dark, room-temperature environment.
- **Accelerated Stability Testing (Heat):** Place a set of samples in a climate chamber at an elevated temperature (e.g., 40°C) for a period of 1 to 3 months.^[5] This simulates long-term aging.
- **Light Exposure Testing:** Expose another set of samples to controlled UV light in a light cabinet to assess potential discoloration or degradation due to light.^[6]
- **Freeze-Thaw Cycle Testing:** Subject a set of samples to repeated cycles of freezing (e.g., -10°C for 24 hours) and thawing to room temperature.^[6] This evaluates the physical stability of the fragrance solution.
- **Evaluation:** At regular intervals (e.g., weekly or bi-weekly), evaluate the test samples against the control for any changes in:
 - **Odor:** Assess for any deviation from the original scent profile.
 - **Color:** Observe any changes in color.
 - **Clarity:** Check for any precipitation or cloudiness.
 - **pH:** Measure the pH of the solution to monitor for chemical changes.
- **Chemical Analysis (Optional):** For a more in-depth analysis, Gas Chromatography-Mass Spectrometry (GC-MS) can be used to identify and quantify any degradation products or changes in the chemical composition of the fragrance.^{[5][7]}

Mandatory Visualizations

Workflow for Fragrance Formulation and Stability Testing



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Caption: Workflow for fragrance development and testing.

Olfactory Signal Transduction Pathway



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Caption: Simplified olfactory signal transduction pathway.

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